

Strategic Utilization of (R)-Benzyl-NCA in Polypeptide Synthesis

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Compound of Interest

Compound Name: (R)-4-Benzyloxazolidine-2,5-dione

CAS No.: 37498-95-6

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Content Type: Technical Whitepaper Audience: Researchers, Scientists, Drug Development Professionals Subject: (R)-4-Benzyl-1,3-oxazolidine-2,5-dione (D-Phenylalanine NCA)

Executive Summary & Chemical Definition

In the domain of peptidomimetic engineering, (R)-benzyl-NCA refers to the N-carboxyanhydride (NCA) derived from (R)-Phenylalanine (also known as D-Phenylalanine). While standard solid-phase peptide synthesis (SPPS) dominates linear sequence generation, the Ring-Opening Polymerization (ROP) of NCAs remains the gold standard for generating high-molecular-weight polypeptides and block copolymers at scale.

The utilization of the (R)-enantiomer (D-isomer) is a strategic choice in modern drug delivery and materials science. Unlike its naturally occurring (S)-counterpart (L-Phe), polypeptides derived from (R)-benzyl-NCA possess unique resistance to enzymatic degradation and the ability to drive specific chiral self-assembly processes.

Chemical Identity:

- IUPAC Name: (R)-4-benzyl-1,3-oxazolidine-2,5-dione

- Common Name: D-Phenylalanine NCA (D-Phe-NCA)[1][2][3]
- Key Feature: The C4-position benzyl substituent dictates the steric and hydrophobic profile, while the (R)-configuration imparts protease resistance and distinct optical properties.

Core Applications in Therapeutics & Materials

Protease-Resistant Drug Carriers

The primary application of (R)-benzyl-NCA is the synthesis of Poly(D-phenylalanine) (PD-Phe). Natural proteases (e.g., chymotrypsin, pepsin) are stereoselective, evolving to cleave peptide bonds between L-amino acids.

- Mechanism: The active sites of endogenous proteases cannot accommodate the steric orientation of the D-benzyl side chain.
- Outcome: Nanocarriers (micelles/vesicles) formed from PD-Phe blocks exhibit significantly prolonged circulation half-lives compared to their L-counterparts. This is critical for oral delivery systems where gastric stability is paramount.

Chirality-Controlled Polymerization-Induced Self-Assembly (CC-PISA)

Recent advancements have established CC-PISA as a precision engineering tool. By copolymerizing (R)-benzyl-NCA and (S)-benzyl-NCA in specific ratios, researchers can manipulate the secondary structure (

-helix vs.

-sheet) and the resulting morphology of the assembly.

- Heterochiral Effect: Mixing (R) and (S) monomers disrupts the long-range order of the benzyl side chains, often favoring vesicle formation over micelles due to altered packing parameters ().
- Application: Tuning the degradation rate. While pure PD-Phe is non-degradable, heterochiral Poly(D,L-Phe) degrades at a tunable rate, allowing for programmed drug release.

Supramolecular Stereocomplexes

Polypeptides derived from (R)-benzyl-NCA can form stereocomplexes with Poly(L-phenylalanine).

- **Physical Interlocking:** The enantiomeric chains pack more efficiently (like a zipper) than homochiral chains, resulting in hydrogels or fibers with enhanced thermal stability and mechanical strength.
- **Use Case:** Injectable hydrogels for tissue engineering that require higher shear-thinning capabilities and longer in vivo persistence.

Technical Implementation: Synthesis & Polymerization

Precursor Synthesis: The Fuchs-Farthing Method

Note: Moisture sensitivity is the critical failure point. All glassware must be flame-dried.

Protocol:

- **Reagents:** Suspend (R)-Phenylalanine (10.0 g) in anhydrous THF (150 mL).
- **Phosgenation:** Add Triphosgene (0.4 eq) under Argon flow. Heat to 50°C.
- **Reaction:** The suspension will clear as the NCA forms (approx. 2-3 hours).
- **Purification (Critical):**
 - **Precipitate** by adding the reaction mixture into cold anhydrous hexane.
 - **Recrystallization:** Dissolve crude NCA in minimal THF/Ethyl Acetate and layer with Hexane. Store at -20°C.
 - **Validation:** FTIR should show strong doublets at $\sim 1780\text{ cm}^{-1}$ and $\sim 1850\text{ cm}^{-1}$ (C=O stretch). Absence of broad OH peak (3300 cm^{-1}) confirms no hydrolyzed acid.

Ring-Opening Polymerization (ROP)

To synthesize a block copolymer (e.g., PEG-b-PD-Phe) for drug delivery:

Protocol:

- Initiator: Use a PEG-amine macroinitiator (= 5000). Dry by azeotropic distillation with toluene.
- Solvent: Dissolve (R)-benzyl-NCA in anhydrous DMF (1.0 M concentration).
- Initiation: Add PEG-amine solution to the NCA solution under inert atmosphere.
- Propagation: Stir at room temperature for 48-72 hours.
 - Note: The reaction is driven by the release of CO₂. Ensure the vessel is vented through a drying tube or bubbler.
- Termination: Quench with acidic methanol.
- Characterization:

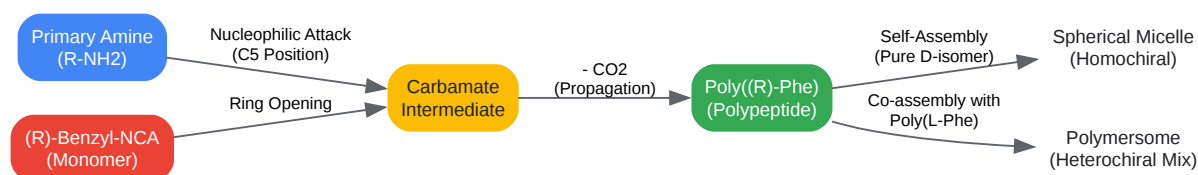
¹H NMR (DMSO-

) to verify the degree of polymerization (DP) by comparing the benzyl aromatic protons (7.2 ppm) to the PEG backbone (3.6 ppm).

Mechanistic Visualization

ROP Mechanism & Chiral Assembly

The following diagram illustrates the nucleophilic attack mechanism and the subsequent self-assembly pathways dictated by chirality.



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Caption: Nucleophilic Ring-Opening Polymerization of (R)-benzyl-NCA followed by chirality-dependent self-assembly pathways.

Comparative Data: (R) vs (S) Isomers

The following table summarizes the physicochemical distinctions crucial for experimental design.

Feature	(S)-Benzyl-NCA (L-Phe)	(R)-Benzyl-NCA (D-Phe)	Heterochiral Mix (50:50)
Proteolytic Stability	Low (Degrades < 24h)	High (Stable > 7 days)	Tunable
Secondary Structure	Right-handed	Left-handed	Disordered /
	-helix	-helix	-sheet
Immunogenicity	Moderate	Low / Silent	Variable
Assembly Morphology	Spheres/Fibers	Spheres/Fibers	Vesicles/Lamellae
Melting Point ()	~280°C	~280°C	>300°C (Stereocomplex)

Troubleshooting & Expert Tips

- The "Water" Trap: NCAs are notoriously sensitive to moisture. Even trace water in the DMF will initiate polymerization, leading to low molecular weight oligomers rather than the target polymer.
 - Tip: Always use a glovebox or Schlenk line. Test DMF with a colorimetric water test (e.g., Karl Fischer) before use.
- CO₂ Venting: In large-scale synthesis (>5g), the evolution of CO₂ can cause foaming.
 - Tip: Use a mechanical stirrer rather than a magnetic bar to break foam and ensure homogeneity.

- Storage: Store purified (R)-benzyl-NCA at -20°C under Argon. It will degrade (turn pink/brown) if left at room temperature due to auto-polymerization.

References

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